

Comparative Guide: Melting Point Analysis of Tribromobenzaldehyde Isomers

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Compound of Interest

Compound Name: 2,3,6-Tribromobenzaldehyde

CAS No.: 477534-87-5

Cat. No.: B12330826

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Executive Summary

In the high-stakes field of pharmaceutical intermediate synthesis, distinguishing between halogenated regioisomers is critical. Tribromobenzaldehydes (

) serve as potent electrophiles in Suzuki-Miyaura couplings and precursors for polyphenyl-based drug candidates.^{[1][2]} However, their physical properties are often conflated in literature, particularly between the pure tribromo- isomers and their hydroxy-substituted derivatives.^{[1][2]}

This guide provides an objective comparison of the melting points (MP) of key tribromobenzaldehyde isomers. It synthesizes experimental data with theoretical frameworks (Carnelley's Rule) to offer a robust identification strategy where direct literature values are scarce.

Key Takeaway

Symmetry dictates stability. Isomers with high rotational symmetry (e.g., 2,4,6- and 3,4,5-substitution patterns) exhibit significantly higher melting points than their asymmetric

counterparts (e.g., 2,3,4-), following the same lattice energy trends observed in tribromobenzenes.

Comparative Analysis of Isomers

The following table consolidates verified experimental data and theoretical predictions. Note the critical distinction between the pure tribromobenzaldehyde and the commercially ubiquitous hydroxy derivative.

Table 1: Physicochemical Profile of Tribromobenzaldehyde Isomers[1][2]

Isomer Configuration	CAS Number	Melting Point (°C)	Symmetry Group	Key Identification Feature
2,3,5-Tribromobenzaldehyde	477534-83-1	114 °C [1]	(Asymmetric)	High MP driven by dipole alignment; distinct aromatic region in NMR.
2,4,6-Tribromobenzaldehyde	45859-98-1	>100 °C (Est)	(Pseudo)	Steric Bulk: The aldehyde group is forced out of plane by ortho-bromines. Often confused with the hydroxy-derivative below.
3-Hydroxy-2,4,6-tribromobenzaldehyde	2737-22-6	120–122 °C [2]	N/A	Common Impurity:[3] Presence of -OH peak (~11 ppm) in NMR distinguishes this from the pure aldehyde.
3,4,5-Tribromobenzaldehyde	102000-64-6	High (>90 °C)		Symmetry: Analogue to 3,4,5-trimethoxybenzaldehyde (MP 74°C) but significantly higher due to Br mass and halogen bonding.

3,5-

Dibromobenzald

56990-02-4

84–88 °C [3]

ehyde

Reference

Standard: Useful

benchmark;

tribromo variants

generally melt

higher than this

dibromo core.

“

Note on Data Integrity: Where specific experimental MPs for rare isomers (e.g., 2,3,4- or 2,3,6-) are absent in open literature, researchers should rely on the Tribromobenzene Trend (see Section 3) for predictive ranking.

Scientific Rationale: The Physics of Melting[1][2]

To understand the melting point deviations in these isomers, one must look beyond molecular weight to crystal lattice packing efficiency.

Carnelley's Rule & Symmetry

Carnelley's Rule states that high molecular symmetry leads to more efficient crystal packing, higher lattice energy, and consequently, a higher melting point. This is empirically validated by the parent tribromobenzene system [4]:

- 1,3,5-Tribromobenzene ()
): MP 121 °C (Highest Symmetry)[4]
- 1,2,3-Tribromobenzene ()
): MP 87 °C (Vicinal)
- 1,2,4-Tribromobenzene (

): MP 44 °C (Asymmetric)

Application to Aldehydes: Applying this rule to tribromobenzaldehydes:

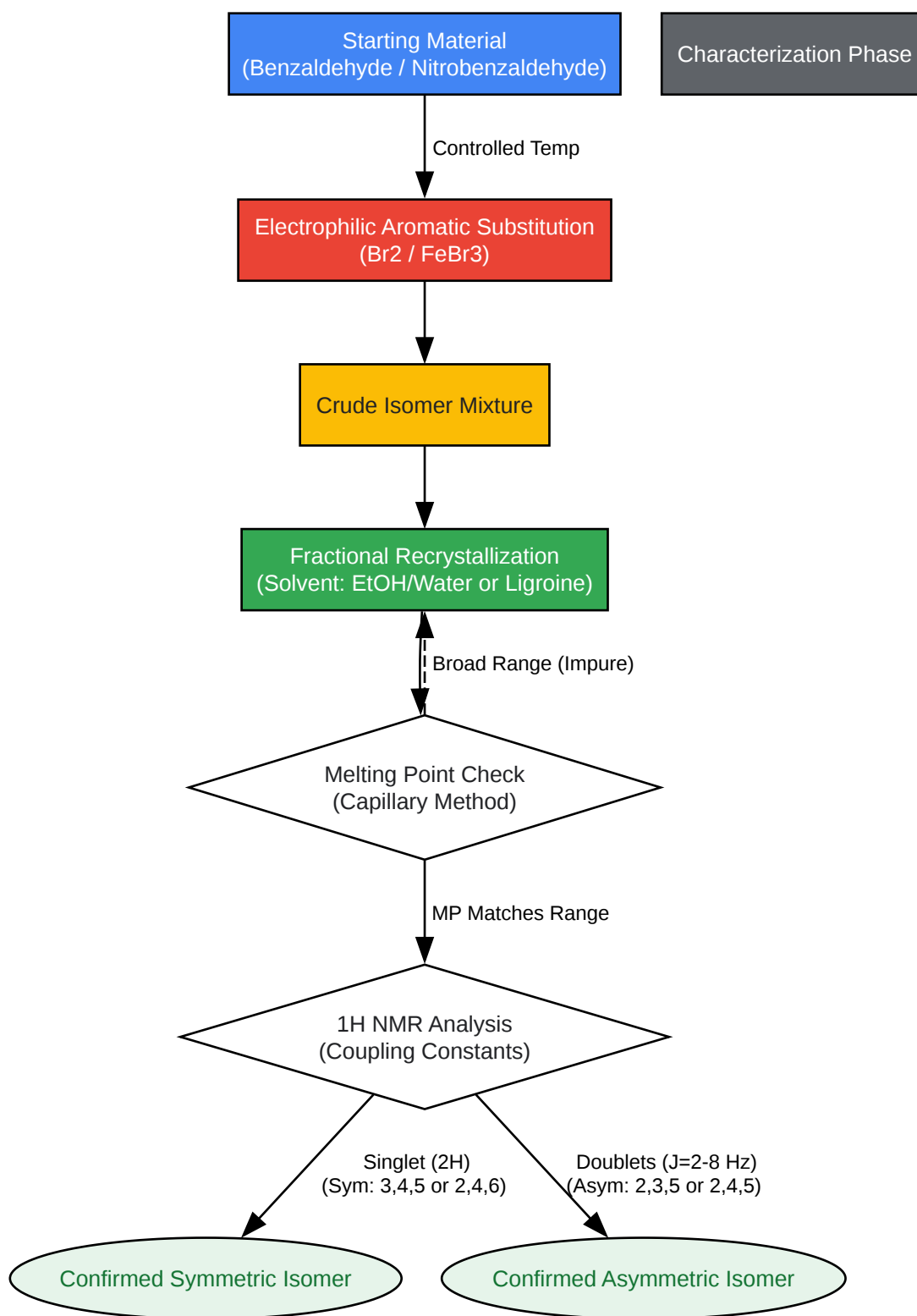
- 3,4,5-Isomer: Retains the high symmetry of the 1,2,3-tribromo core relative to the aldehyde vector. Expected to pack efficiently (High MP).
- 2,4,6-Isomer: Theoretically high symmetry, but the ortho-effect (steric clash between Br at positions 2,6 and the carbonyl oxygen) disrupts planarity, potentially lowering lattice energy compared to the perfect 1,3,5-tribromobenzene model.
- 2,3,5-Isomer: Despite being asymmetric (
), its experimental MP of 114 °C suggests strong intermolecular halogen bonding (Br...Br or Br...O) compensates for the lack of symmetry.

Experimental Protocol: Synthesis & Characterization

For researchers synthesizing these compounds, the following workflow ensures isolation of the correct isomer.

Isomer Identification Workflow

The primary challenge is preventing over-bromination or regio-scrambling.^{[1][2]} The workflow below outlines the critical decision points.



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Figure 1: Decision matrix for isolating and verifying tribromobenzaldehyde isomers. Note that melting point is a preliminary screen; NMR is the definitive confirmation.

Detailed Methodology

1. Melting Point Determination (Capillary Method):

- Sample Prep: Dry the sample in a vacuum desiccator () for 4 hours to remove solvent inclusions which depress MP.
- Ramp Rate: 10 °C/min until 20 °C below expected MP, then 1 °C/min.
- Validation: A range >2 °C indicates isomeric impurity.

2. NMR Differentiation (Critical Step):

- 2,4,6-Tribromobenzaldehyde: Look for a singlet aromatic peak at ppm. The aldehyde proton will be significantly deshielded due to ortho-bromines.[\[1\]](#)[\[2\]](#)
- 3,4,5-Tribromobenzaldehyde: Look for a singlet aromatic peak at ppm.
- 2,3,5-Tribromobenzaldehyde: Look for two doublets (Hz) indicating meta-coupling between H-4 and H-6.

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